

# Ningetinib stability storage conditions powder solution

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## Compound Focus: Ningetinib

CAS No.: 1394820-69-9

Cat. No.: S006626

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## Physical Properties & Solubility

The table below summarizes the basic chemical characteristics and solubility data for **Ningetinib** free base [1] [2].

Property	Specification
CAS Number	1394820-69-9 [1] [2]
Molecular Formula	C <sub>31</sub> H <sub>29</sub> FN <sub>4</sub> O <sub>5</sub> [1] [2]
Molecular Weight	556.58 g/mol [1] [2]
Appearance	White to off-white solid powder [1]
Solubility in DMSO	~15-20 mg/mL (approx. 27-35 mM) [1] [2]

## Powder Storage Conditions

For long-term stability of the powder form, please adhere to the following conditions [1] [2]:

- Recommended Storage Temperature: **-20°C**
- Shelf Life at -20°C: **3 years**
- Alternative Storage: 4°C for 2 years [1]. For the best stability over time, storage at -20°C is preferred.

## Stock Solution Preparation & Storage

Preparing stock solutions correctly is critical for experimental consistency.

- Recommended Solvent: **DMSO** [1] [2].
- Common Stock Concentration: 10 mM to 20 mM [1]. Sonication is recommended to fully dissolve the powder [2].
- Stock Solution Storage:
  - **-80°C**: 6 months [1].
  - **-20°C**: 1 month [1].
- Pro Tip: To prevent product inactivation from repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes after preparation [1].

## In Vivo Formulation Guidelines

For animal studies, **Ningetinib** is typically prepared for administration using one of the following methods [1]:

- **Oral Administration (PO)**: Suspend in **0.5% carboxymethylcellulose sodium (CMC Na)** [1].
- **Intravenous/Intraperitoneal Injection (IV/IP)**: A common formulation is **5% DMSO + 35% PEG300 + 10% Tween 80 + 50% saline** [3] [4].

## Experimental Context & Background

Understanding the scientific context of **Ningetinib** can be helpful for your research applications.

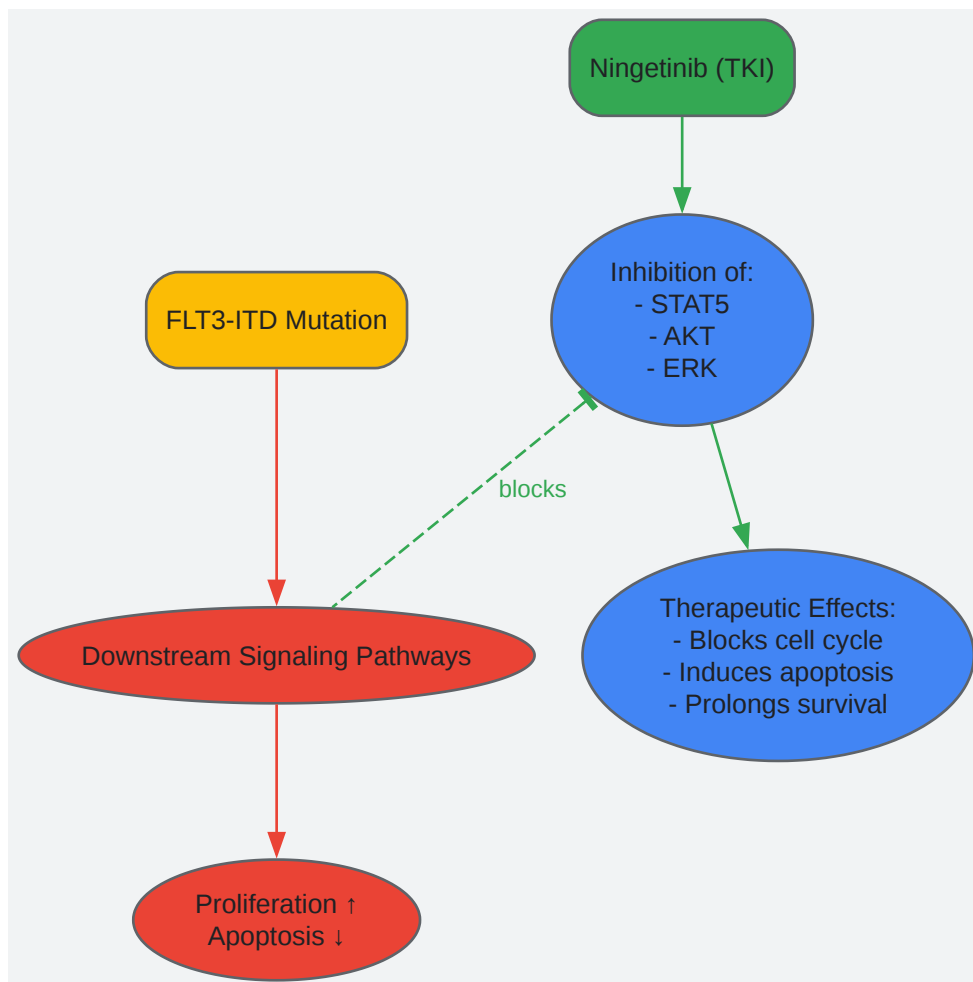
- **Primary Targets**: **Ningetinib** is a potent, orally bioavailable tyrosine kinase inhibitor (TKI). Its strongest activity is against **Axl (<1.0 nM)**, **VEGFR2 (1.9 nM)**, and **c-Met (6.7 nM)** [1] [2].
- **Research Applications**: While initially investigated for solid tumors like lung and renal cancer, recent peer-reviewed studies highlight its potent activity as a **FLT3 inhibitor** in acute myeloid leukemia (AML), including in models resistant to existing drugs like gilteritinib and quizartinib [3] [4].

## Troubleshooting Common Issues

Here are solutions to some common problems you might encounter:

- **Problem:** The powder does not dissolve completely in DMSO.
  - **Solution:** Use **sonication** to aid dissolution [2].
- **Problem:** Precipitation occurs in an in vivo formulation.
  - **Solution:** Ensure all steps of the formulation protocol are followed sequentially. The solution may require **mixing by vortexing or gentle heating** until clear [1].
- **Problem:** Experimental results are inconsistent.
  - **Solution:** Check the age of your **stock solution**. Always use freshly prepared in vivo formulations on the same day for optimal results, and avoid repeated freeze-thaw cycles of stock solutions [1].

To help visualize its mechanism of action in the context of recent AML research, the diagram below illustrates how **Ningetinib** inhibits FLT3 signaling.



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## References

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2. | TAM Receptor | VEGFR | c-Met/HGFR | TargetMol Ningetinib [targetmol.com]
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